

Navigating the Spectral Landscape: A Technical Guide to Solvent Orange 99

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent Orange 99

Cat. No.: B1165930

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Introduction

Solvent Orange 99, a metal-complex dye, is a versatile colorant primarily utilized in industrial applications such as wood stains, printing inks, and coatings.[1][2][3] Its solubility in organic solvents and distinctive orange hue make it a substance of interest in various formulation processes.[1][3] This technical guide provides a comprehensive overview of the commercial availability of Solvent Orange 99, its purity grades, and generalized analytical methodologies for its quality assessment. While direct applications in drug development are not prominent in the current literature, the principles of purity assessment and supplier evaluation remain critical for any chemical compound used in a research or development setting.

Commercial Suppliers and Purity Grades

A variety of chemical suppliers offer Solvent Orange 99, often under different trade names such as Neozapon Orange 272, Orasol Orange RG, and Meco fast Orange O-72.[1][2] The purity and specifications of the dye can vary between suppliers. The following tables summarize the available information on commercial suppliers and the technical specifications of their Solvent Orange 99 products.

Table 1: Commercial Suppliers of Solvent Orange 99

Supplier	Country of Origin	Available Forms	Packaging
Kremer Pigmente	Germany	Powder, Liquid	5g, 25g, 100g jars
Colorants Chem Pvt Ltd	India	Powder	25 kgs HDPE Drum/Bag/Box
MS Kaiser Exports	India	Powder	Not specified
S D INTERNATIONAL	India	Powder	25kg HDPE Bags
JADECHEM (NINGBO) CO.,LTD.	China	Powder	25kgs fibre drum
Nantong Hermeta Chemicals Co., Ltd.	China	Not specified	Not specified
Nile Chemicals	India	Not specified	Not specified
Hangzhou Epsilon Chemical Co.,Ltd	China	Powder	Not specified

Table 2: Technical Specifications and Purity Grades of Solvent Orange 99

Parameter	Specification	Supplier/Source
Chemical Class	Metal Complex Dye[1]	Colorants Chem Pvt Ltd
CAS Number	110342-29-5[1][2]	Multiple
Appearance	Yellowish Orange Powder[1][3]	Multiple
Dye Content / Strength	100%[1] / 98-102%[3]	Colorants Chem Pvt Ltd / JADECHEM
Moisture Content	≤ 3.0%[1] / ≤ 2.0%[3]	Colorants Chem Pvt Ltd / JADECHEM
pH (1% solution)	8.10[1]	Colorants Chem Pvt Ltd
Light Fastness	7-8[1]	Colorants Chem Pvt Ltd
Acid Fastness	4-5[1]	Colorants Chem Pvt Ltd
Alkali Fastness	Alkali[1]	Colorants Chem Pvt Ltd
Insolubles (in MEK)	≤ 1.0%[3]	JADECHEM

Table 3: Solubility Data for Solvent Orange 99

Solvent	Solubility (g/L)	Supplier/Source
Butyl Cellosolve	250	Colorants Chem Pvt Ltd[1]
Acetone	150	Colorants Chem Pvt Ltd[1]
Methyl Ethyl Ketone (MEK)	300 - 400	Colorants Chem Pvt Ltd, JADECHEM[1][3]
Diacetone Alcohol	350	Colorants Chem Pvt Ltd[1]
Alcohol	200	JADECHEM[3]
1-methoxy-2-propanol	150	JADECHEM[3]
N-propanol	50	JADECHEM[3]
2-ethoxyethanol	500	JADECHEM[3]
Ethyl Acetate	150	JADECHEM[3]
Toluene	50	JADECHEM[3]

Experimental Protocols: Quality Control and Analysis

While specific, detailed experimental protocols for Solvent Orange 99 are not readily available in peer-reviewed literature, a general workflow for the quality control of a new batch of the dye can be established based on standard analytical techniques for similar compounds.

Visual and Physical Inspection

- Objective: To confirm the physical properties of the received material.
- Methodology:
 - Visually inspect the sample for color (yellowish-orange) and form (powder).
 - Note any clumping or deviation from a fine powder consistency.

- Perform a simple solubility test in a relevant solvent (e.g., Methyl Ethyl Ketone) to check for immediate signs of insolubility or contamination.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of the dye and identify the presence of any impurities.
- Methodology:
 - Standard Preparation: Accurately weigh a reference standard of Solvent Orange 99 and dissolve it in a suitable solvent (e.g., methanol or acetonitrile) to prepare a stock solution of known concentration. Prepare a series of dilutions to create a calibration curve.
 - Sample Preparation: Accurately weigh the test sample of Solvent Orange 99 and dissolve it in the same solvent as the standard to achieve a concentration within the range of the calibration curve.
 - Chromatographic Conditions (General Example):
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of an aqueous phase (e.g., water with 0.1% formic acid) and an organic phase (e.g., acetonitrile or methanol).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV-Vis detector at the wavelength of maximum absorbance for Solvent Orange 99.
 - Analysis: Inject the standard solutions and the sample solution into the HPLC system. The purity of the sample can be calculated by comparing the peak area of the main component in the sample chromatogram to the calibration curve. Impurities will appear as separate peaks.

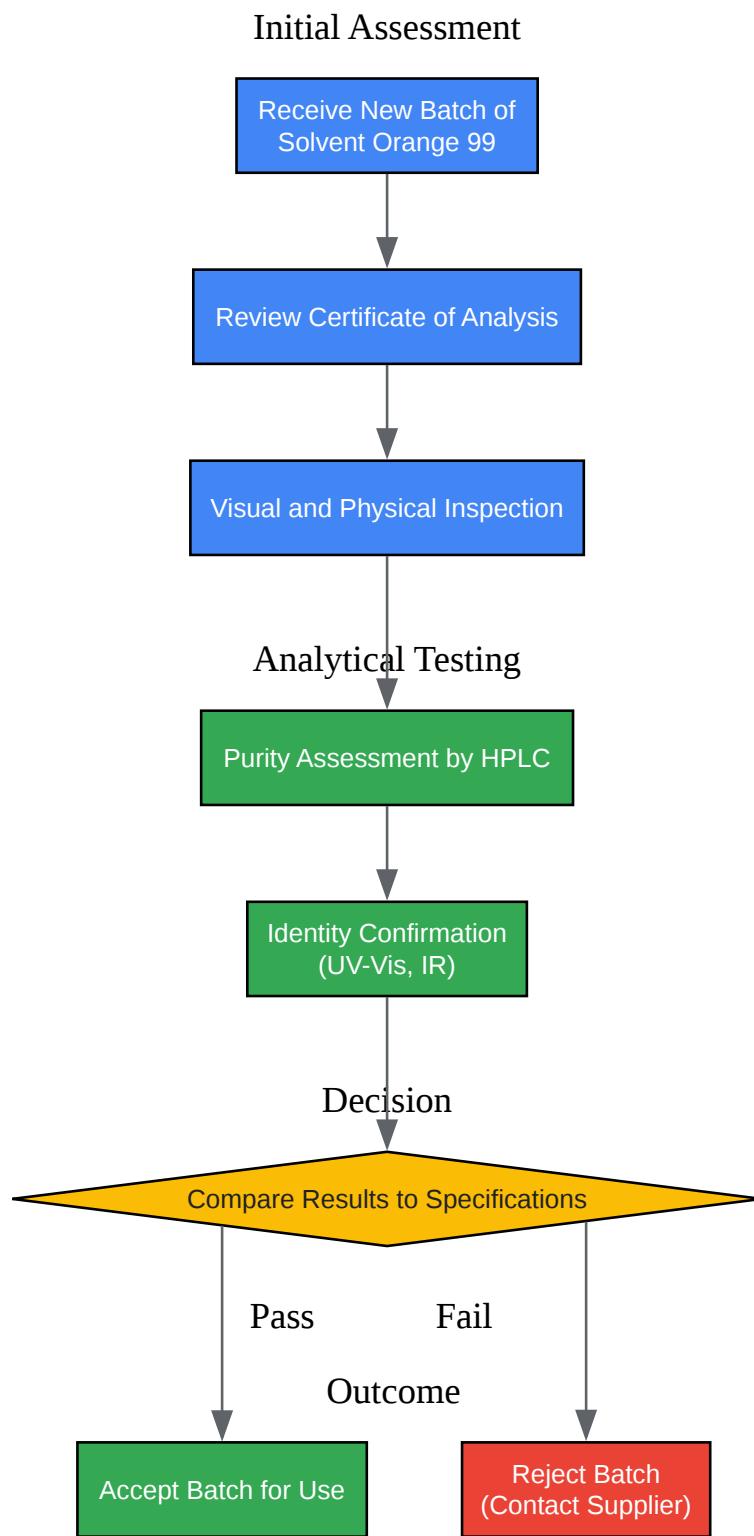
Identity Confirmation by Spectroscopy

- Objective: To confirm the chemical identity of the dye.

- Methodology:
 - UV-Visible Spectroscopy: Dissolve a small amount of the sample in a suitable solvent and record the UV-Vis spectrum. Compare the wavelength of maximum absorbance (λ_{max}) to the known value for Solvent Orange 99.
 - Infrared (IR) Spectroscopy: Obtain an IR spectrum of the solid sample (e.g., using a KBr pellet or ATR). Compare the resulting spectrum with a reference spectrum of Solvent Orange 99 to confirm the presence of characteristic functional groups.

Visualizing Workflows

The following diagrams illustrate a logical workflow for the quality control of a newly received batch of Solvent Orange 99.

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Caption: Quality Control Workflow for Solvent Orange 99.

Conclusion

While Solvent Orange 99 is not directly implicated in drug development, the principles of rigorous supplier qualification and analytical verification are paramount for all chemical compounds used in scientific research. This guide provides a foundational understanding of the commercial landscape and a framework for the quality assessment of Solvent Orange 99. Researchers should always consult supplier-specific documentation and, where necessary, perform independent analytical testing to ensure the material's suitability for their specific application.

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- To cite this document: BenchChem. [Navigating the Spectral Landscape: A Technical Guide to Solvent Orange 99]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1165930#commercial-suppliers-and-purity-grades-of-solvent-orange-99>

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